

An In-depth Technical Guide on 5-Fluoro-2-methoxynicotinaldehyde

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Compound of Interest

Compound Name: 5-Fluoro-2-methoxynicotinaldehyde

Cat. No.: B1322631

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This technical guide provides a comprehensive overview of the physicochemical properties of **5-Fluoro-2-methoxynicotinaldehyde**, a key intermediate in pharmaceutical synthesis. The strategic incorporation of fluorine and a methoxy group onto the pyridine ring makes this compound a valuable building block in the development of novel therapeutics. This document outlines its known properties, a general synthetic approach, and a workflow for its preparation.

Core Physicochemical Properties

The following table summarizes the key physicochemical properties of **5-Fluoro-2-methoxynicotinaldehyde**. It is important to note that while some of these properties are derived from experimental data, others are predicted values and should be considered as such.

Property	Value	Source
CAS Number	351410-62-3	[1]
Molecular Formula	C ₇ H ₆ FNO ₂	[1][2]
Molecular Weight	155.13 g/mol	[1][2]
Appearance	White to off-white solid	[1]
Boiling Point	233.2 ± 35.0 °C (Predicted)	[1][2]
Density	1.266 ± 0.06 g/cm ³ (Predicted)	[1][2]
pKa	-0.82 ± 0.20 (Predicted)	[1]
Storage Conditions	Store at 2-8°C under an inert atmosphere (e.g., Nitrogen or Argon)	[1][2]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **5-Fluoro-2-methoxynicotinaldehyde** are not widely published, a general synthetic route can be inferred from analogous reactions, such as the synthesis of 5-fluoro-2-methoxybenzaldehyde.[3] The following is a plausible, generalized protocol for the formylation of a suitable fluorinated methoxypyridine precursor.

General Synthesis of **5-Fluoro-2-methoxynicotinaldehyde** via Lithiation and Formylation:

Objective: To introduce a formyl group at the 3-position of a 5-fluoro-2-methoxypyridine precursor.

Materials:

- A suitable starting material, such as 3-bromo-5-fluoro-2-methoxypyridine
- Anhydrous tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) solution in hexanes

- Anhydrous N,N-dimethylformamide (DMF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Ethyl acetate
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography

Procedure:

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, a nitrogen inlet, and a dropping funnel is charged with the starting bromo-pyridine derivative dissolved in anhydrous THF.
- **Cooling:** The reaction mixture is cooled to -78 °C using a dry ice/acetone bath.
- **Lithiation:** n-Butyllithium is added dropwise to the stirred solution via the dropping funnel, maintaining the temperature at -78 °C. The reaction is stirred at this temperature for a specified time (e.g., 1 hour) to ensure complete lithium-halogen exchange.
- **Formylation:** Anhydrous DMF is then added dropwise to the reaction mixture at -78 °C. The reaction is allowed to slowly warm to room temperature and stirred for an additional period (e.g., 1 hour).
- **Quenching:** The reaction is carefully quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- **Extraction:** The aqueous layer is extracted multiple times with ethyl acetate. The organic layers are combined.
- **Drying and Concentration:** The combined organic extracts are dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.
- **Purification:** The crude **5-Fluoro-2-methoxynicotinaldehyde** is purified by silica gel column chromatography using an appropriate solvent system (e.g., a mixture of hexanes and ethyl

acetate) to afford the pure product.

Characterization: The final product should be characterized by standard analytical techniques, such as ^1H NMR, ^{13}C NMR, and mass spectrometry, to confirm its identity and purity.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the synthesis of **5-Fluoro-2-methoxynicotinaldehyde** as described in the experimental protocol.



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Caption: A generalized workflow for the synthesis of **5-Fluoro-2-methoxynicotinaldehyde**.

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